Perfluoro-3,6-dioxaheptanoic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Perfluoro-3,6-dioxaheptanoic acid*
CAS No.:	*151772-58-6*
Cat. No.:	*B118423*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Perfluoro-3,6-dioxaheptanoic acid** (PFDHA), a member of the per- and polyfluoroalkyl substances (PFAS) class of chemicals. This document summarizes its chemical identifiers, details experimental protocols for its analysis, and explores its potential biological interactions based on current scientific understanding of structurally similar compounds.

Data Presentation: Synonyms and Identifiers

Quantitative and qualitative identifiers for **Perfluoro-3,6-dioxaheptanoic acid** are crucial for accurate database searching, regulatory compliance, and scientific communication. The following table summarizes the key synonyms and chemical identifiers for this compound.[1][2][3]

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Identifier Type	Data
Common Synonyms	Nonafluoro-3,6-dioxaheptanoic acid, 3,6-OPFHpA, NFDHA
Systematic Name	2,2-Difluoro-2-[1,1,2,2-tetrafluoro-2-(trifluoromethoxy)ethoxy]acetic acid
CAS Registry Number	151772-58-6
PubChem CID	2782393
Molecular Formula	$C_5HF_9O_4$
Molecular Weight	296.04 g/mol
InChI	InChI=1S/C5HF9O4/c6-2(7,1(15)16)17-3(8,9)4(10,11)18-5(12,13)14/h(H,15,16)
InChIKey	PPWRLPJIHGWGFH-UHFFFAOYSA-N
Canonical SMILES	C(=O)(C(F)(F)OC(F)(F)C(F)(F)OC(F)(F)F)O
DSSTox Substance ID	DTXSID30382063

Experimental Protocols

The accurate quantification of **Perfluoro-3,6-dioxaheptanoic acid** in various environmental and biological matrices is predominantly achieved through liquid chromatography-tandem mass spectrometry (LC-MS/MS). The United States Environmental Protection Agency (EPA) Method 1633 provides a validated protocol for the analysis of 40 PFAS compounds, including **Perfluoro-3,6-dioxaheptanoic acid**, in aqueous, solid, and biological samples.[4][5][6][7]

Key Experimental Method: EPA Method 1633 (Adapted for Water Samples)

This protocol outlines the general steps for the analysis of **Perfluoro-3,6-dioxaheptanoic acid** in water samples, based on the principles of EPA Method 1633.

1. Sample Collection and Handling:

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- Collect water samples in high-density polyethylene (HDPE) or polypropylene bottles.[8]
- To prevent contamination, avoid using any materials containing fluoropolymers (e.g., Teflon™) during sample collection and processing.[8]
- Store samples at or below 4°C to minimize degradation.[8]

2. Sample Preparation (Solid-Phase Extraction - SPE):

- Fortification: Spike the water sample (typically 250-500 mL) with an isotopically labeled internal standard corresponding to **Perfluoro-3,6-dioxaheptanoic acid** to ensure accurate quantification.
- Cartridge Conditioning: Use a weak anion exchange (WAX) SPE cartridge. Condition the cartridge sequentially with methanol and reagent water.
- Sample Loading: Pass the water sample through the conditioned SPE cartridge at a controlled flow rate. The analyte will be adsorbed onto the SPE sorbent.
- Washing: Wash the cartridge with a solution such as aqueous ammonium acetate followed by methanol to remove potential interferences from the sample matrix.
- Elution: Elute the captured **Perfluoro-3,6-dioxaheptanoic acid** from the cartridge using a small volume of a basic methanolic solution (e.g., methanol with ammonium hydroxide).
- Concentration: Evaporate the eluate to near dryness under a gentle stream of nitrogen and reconstitute in a small, known volume of methanol/water.

3. Instrumental Analysis (LC-MS/MS):

- Chromatographic Separation: Inject the reconstituted sample extract into a liquid chromatograph. Separation is typically achieved using a C18 reversed-phase column with a gradient elution program. The mobile phases commonly consist of ammonium acetate in water and methanol.
- Mass Spectrometric Detection: The eluent from the LC is introduced into a tandem mass spectrometer equipped with an electrospray ionization (ESI) source, typically operated in

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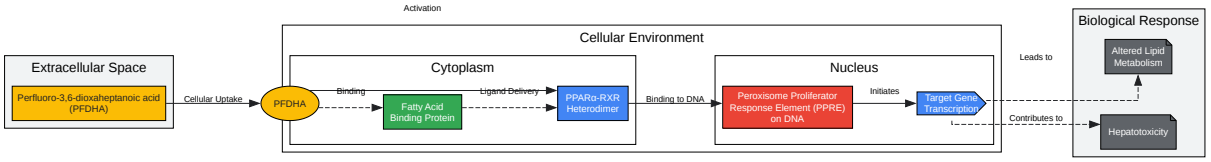
negative ion mode.

- Quantification: Monitor for specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both the native **Perfluoro-3,6-dioxaheptanoic acid** and its isotopically labeled internal standard. The ratio of the peak areas is used to calculate the concentration of the analyte in the original sample.

Mandatory Visualization

Hypothesized Signaling Pathway: PPARα Activation by Perfluoro-3,6-dioxaheptanoic Acid

While direct evidence for the specific molecular mechanisms of **Perfluoro-3,6-dioxaheptanoic acid** is limited, many per- and polyfluoroalkyl substances with similar chemical structures are known to activate the Peroxisome Proliferator-Activated Receptor Alpha (PPARα).[9][10][11][12][13] This activation is a key initiating event in the adverse outcome pathway leading to effects such as hepatotoxicity and lipid metabolism disruption.[14][15][16] The following diagram illustrates a hypothesized signaling pathway for **Perfluoro-3,6-dioxaheptanoic acid** based on the known actions of other PFAS compounds.



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Hypothesized PPARα activation pathway for **Perfluoro-3,6-dioxaheptanoic acid**.

Diagram Description: This diagram illustrates the hypothesized mechanism by which **Perfluoro-3,6-dioxaheptanoic acid** may exert its biological effects. Upon entering the cell, it is

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proposed to bind to fatty acid binding proteins, which may facilitate its transport to the nucleus. Here, it can act as a ligand for the Peroxisome Proliferator-Activated Receptor Alpha (PPARα), which forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes. This binding initiates the transcription of genes involved in lipid metabolism and other cellular processes. Dysregulation of these pathways is thought to contribute to adverse outcomes such as hepatotoxicity.

Experimental Workflow for Investigating Genotoxicity

Some studies suggest that certain PFAS may induce genotoxicity, potentially through mechanisms involving oxidative stress and interference with DNA repair pathways.[17][18][19] The following workflow outlines a general approach to investigate the genotoxic potential of **Perfluoro-3,6-dioxaheptanoic acid**.

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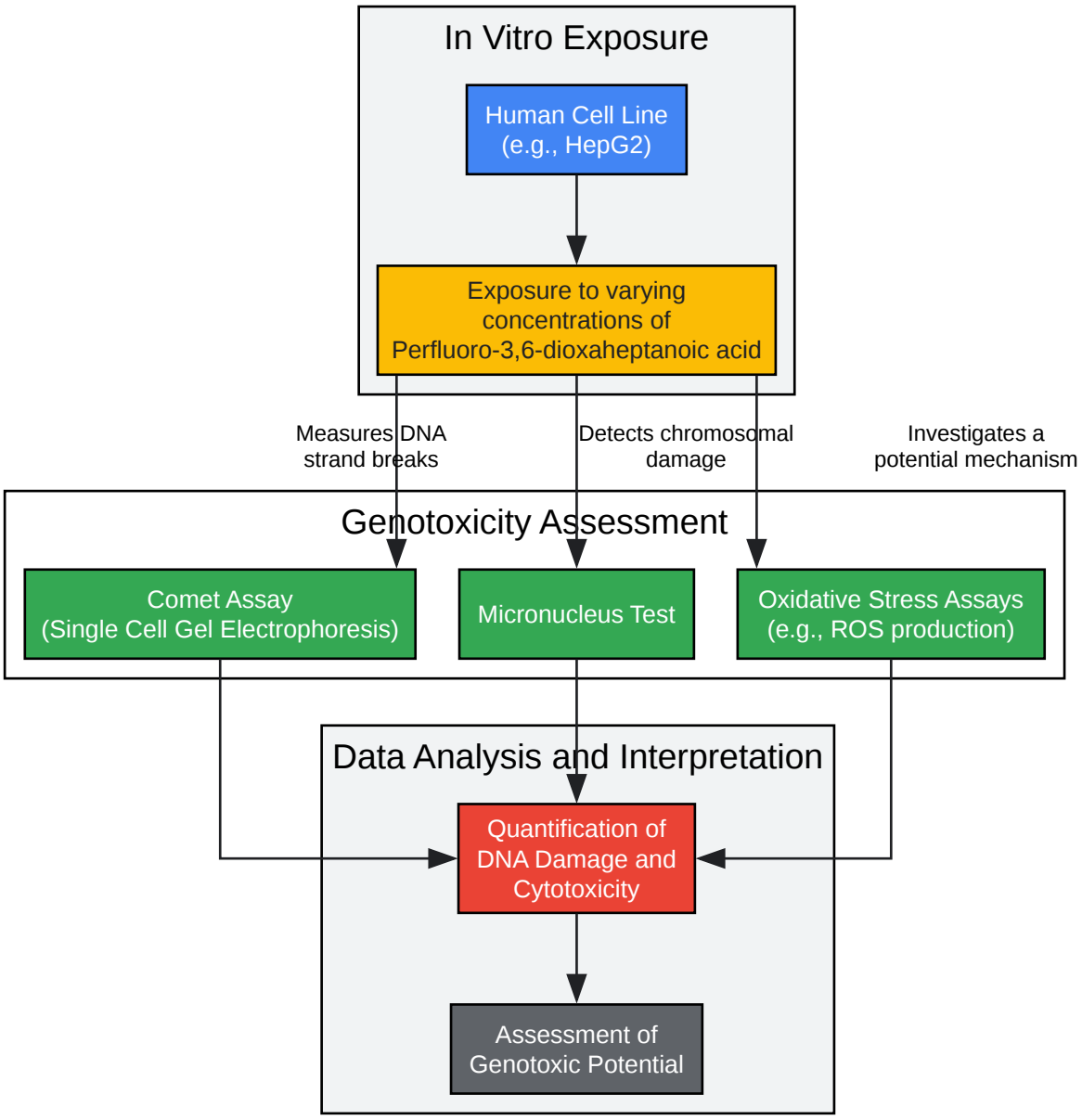

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Workflow for assessing the genotoxicity of **Perfluoro-3,6-dioxaheptanoic acid**.

Diagram Description: This workflow begins with the exposure of a suitable human cell line, such as liver-derived HepG2 cells, to a range of concentrations of **Perfluoro-3,6-dioxaheptanoic acid**. Following the exposure period, a battery of genotoxicity assays is performed. The Comet Assay is used to detect DNA strand breaks in individual cells. The Micronucleus Test is employed to identify chromosomal damage or loss. Additionally, assays to measure oxidative stress, such as the quantification of reactive oxygen species (ROS), can

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provide insight into the potential mechanisms of any observed DNA damage. The data from these assays are then quantified and analyzed to determine the genotoxic potential of the compound and establish dose-response relationships.

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References

- 1. Perfluoro-3,6-dioxaheptanoic acid | C5HF9O4 | CID 2782393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Perfluoro-3,6-dioxaheptanoic acid | LGC Standards [lgcstandards.com]
- 3. exfluor.com [exfluor.com]
- 4. pfas-1.itrcweb.org [pfas-1.itrcweb.org]
- 5. Analysis of PFAS in Water according to EPA 1633 [sigmaaldrich.cn]
- 6. agilent.com [agilent.com]
- 7. mn-net.com [mn-net.com]
- 8. organomation.com [organomation.com]
- 9. Exploring Toxicity of Per- and Polyfluoroalkyl Substances (PFAS) Mixture Through ADMET and Toxicogenomic In Silico Analysis: Molecular Insights - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Perfluorooctanoic acid activates multiple nuclear receptor pathways and skews expression of genes regulating cholesterol homeostasis in liver of humanized PPARα mice fed an American diet - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Activation of mouse and human peroxisome proliferator-activated receptor alpha by perfluoroalkyl acids of different functional groups and chain lengths - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. In vitro activity of a panel of per- and polyfluoroalkyl substances (PFAS), fatty acids, and pharmaceuticals in peroxisome proliferator-activated receptor (PPAR) alpha, PPAR gamma, and estrogen receptor assays - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Critical Role of PPAR-α in Perfluorooctanoic Acid– and Perfluorodecanoic Acid–Induced Downregulation of Oatp Uptake Transporters in Mouse Livers - PMC [pmc.ncbi.nlm.nih.gov]

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- 14. Toxicological mechanisms of emerging per-/poly-fluoroalkyl substances: Focusing on transcriptional activity and gene expression disruption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. semanticscholar.org [semanticscholar.org]
- 17. Epigenetic and Genotoxic Mechanisms of PFAS-Induced Neurotoxicity: A Molecular and Transgenerational Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Genotoxicity assessment of perfluoroalkyl substances on human sperm - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Perfluoro-3,6-dioxaheptanoic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118423/docs#perfluoro-3-6-dioxaheptanoic-acid-a-comprehensive-technical-guide]

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